# In-Depth Technical Guide to the Structural Analysis of Nitrazine Disodium Salt

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*Compound of Interest*

| | |
|---|---|
| *Compound Name:* | *Nitrazine* |
| *CAS No.:* | *80155-82-4* |
| *Cat. No.:* | *B1667657* |

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## Abstract

**Nitrazine** disodium salt, systematically known as 2-((2,4-dinitrophenyl)azo)-1-naphthol-3,6-disulfonic acid disodium salt and commonly referred to as **Nitrazine** Yellow, is a crucial azo dye utilized extensively as a pH indicator. Its vibrant color change from yellow at pH 6.0 to blue at pH 7.2 is central to its application in various diagnostic assays. This technical guide provides a comprehensive structural analysis of **Nitrazine** disodium salt, consolidating findings from nuclear magnetic resonance (NMR) spectroscopy and computational studies. This document outlines the established molecular structure, explores its tautomeric forms, and presents available spectroscopic data. Detailed experimental and computational methodologies are also provided to facilitate further research and application in drug development and other scientific fields.

## Molecular Structure Elucidation

The definitive structure of **Nitrazine** disodium salt has been a subject of investigation, with spectroscopic evidence correcting initial assumptions.

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## Correct Isomeric Structure

Initial hypotheses suggested that the synthesis of **Nitrazine** Yellow involved an electrophilic attack of the 2,4-dinitrobenzenediazonium salt at the ortho position relative to the hydroxyl group of 1-naphthol-3,6-disulfonic acid. However, detailed analysis using two-dimensional NMR techniques, specifically Heteronuclear Multiple Quantum Coherence (HMQC) and Heteronuclear Multiple Bond Correlation (HMBC), has unequivocally demonstrated that the coupling occurs at the para position to the hydroxyl group.[1][2] This structural correction is critical for an accurate understanding of its chemical properties and biological interactions.

## Azo-Hydrazone Tautomerism

A key feature of **Nitrazine** Yellow's structure is its existence in a tautomeric equilibrium between an azo form and a hydrazone form. This azo-hydrazone tautomerism is the fundamental mechanism responsible for its halochromism (pH-dependent color change).[1][2]

- Hydrazone Tautomer: Studies indicate that the hydrazone form is the more stable tautomer in neutral pH environments.[1][2]
- Azo Tautomer: In basic conditions, the deprotonated molecule exists predominantly as the azo tautomer, which results in a bathochromic shift (a shift to longer wavelengths) in its absorption spectrum, leading to the observed color change.[1][2]

The equilibrium between these two forms can be influenced by the surrounding environment, such as being embedded in a polyamide matrix, which can alter the dynamic pH range of the color transition.[3]

# Spectroscopic and Physicochemical Data

## Physicochemical Properties

A summary of the key physicochemical identifiers for **Nitrazine** disodium salt is provided in the table below.

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| Property | Value | Reference |
|---|---|---|
| Chemical Formula | $C_{16}H_8N_4Na_2O_{11}S_2$ | |
| Molecular Weight | 542.36 g/mol | |
| CAS Number | 5423-07-4 | |
| Appearance | Yellow to brown powder | |
| Synonyms | Nitrazine Yellow, 2-((2,4-Dinitrophenyl)azo)-1-naphthol 3,6-disulfonic acid, DNPNS, Phenaphthazine | |

## Spectroscopic Data

While a complete set of quantitative NMR data is not readily available in the public domain, theoretical and experimental spectroscopic studies have provided significant insights.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy has been pivotal in confirming the para-substituted structure of **Nitrazine** Yellow.[1][2] The use of HMQC and HMBC experiments was crucial in establishing the connectivity between the dinitrophenyl and naphthol ring systems.

2.2.2. UV-Vis Absorption Spectroscopy

The electronic absorption spectra of **Nitrazine** Yellow have been investigated both experimentally and through theoretical calculations. The maximum absorption wavelength (λmax) is a key parameter that changes with pH due to the azo-hydrazone tautomerism.

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| Form | Predicted Environment | Key Spectral Feature | Reference |
|---|---|---|---|
| Azo Tautomer | Basic pH | Bathochromic shift (longer wavelength absorption) | [1][2] |
| Hydrazone Tautomer | Neutral pH | More stable form at neutral pH | [1][2] |
| Deprotonated Form | Basic pH | Significant rotation of the 2,4-dinitrophenyl group and the ortho nitro group. | [3] |

Note: Specific quantitative data for bond lengths, bond angles, and precise NMR chemical shifts and coupling constants are not available in the reviewed literature, as no crystallographic studies have been published.

# Experimental and Computational Protocols

## NMR Spectroscopy for Structural Elucidation

The following outlines a general methodology for the structural characterization of **Nitrazine** Yellow based on cited literature.[1][2]

- Sample Preparation: Dissolve **Nitrazine** disodium salt in a suitable deuterated solvent, such as dimethyl sulfoxide-$d_6$ (DMSO-$d_6$) or deuterium oxide ($D_2O$).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).
- 1D NMR: Acquire standard $^{1}H$ and $^{13}C$ NMR spectra to observe the chemical shifts of all proton and carbon atoms.
- 2D NMR:
  - HMQC (Heteronuclear Multiple Quantum Coherence): Correlate proton signals with their directly attached carbon atoms to assign C-H pairs.

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- HMBC (Heteronuclear Multiple Bond Correlation): Correlate proton and carbon signals over two to three bonds to establish long-range connectivity, which is essential for confirming the para-substitution pattern and the overall molecular framework.
- COSY (Correlation Spectroscopy): Identify proton-proton couplings within the same spin system.
- NOESY (Nuclear Overhauser Effect Spectroscopy): Determine the spatial proximity of protons.

## Time-Dependent Density Functional Theory (TD-DFT) Calculations

Theoretical calculations have been employed to understand the electronic absorption spectra of the different tautomeric and deprotonated forms of **Nitrazine** Yellow.[3]

- Software: Utilize a quantum chemistry software package such as Gaussian.
- Methodology:
  - Functionals: Employ density functionals such as B3LYP and CAM-B3LYP.[3]
  - Basis Sets: Use a standard basis set like 6-31+G(d,p). For molecules containing sodium and sulfur, a pseudopotential basis set such as LanL2DZ can be applied to these specific atoms.[3]
- Geometry Optimization: Perform ground-state geometry optimizations for the azo tautomer, hydrazone tautomer, and the deprotonated form to find their minimum energy structures.
- Excited State Calculations: Conduct TD-DFT calculations on the optimized geometries to predict the electronic absorption spectra.
- Solvent Effects: Incorporate the influence of a solvent (e.g., water) using a polarizable continuum model (PCM).[3]

## Visualizations

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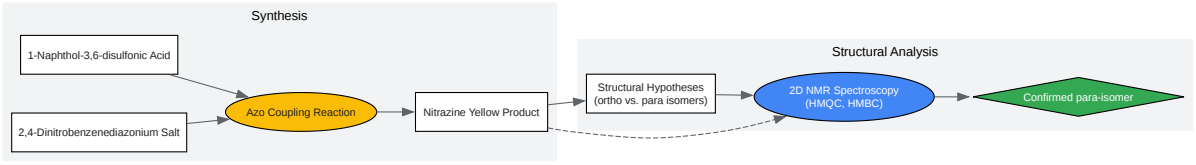
## Logical Workflow for Structural Elucidation

The following diagram illustrates the logical workflow for determining the correct structure of **Nitrazine** disodium salt.

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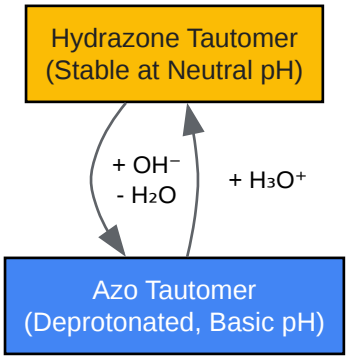
Caption: Workflow for the synthesis and structural confirmation of **Nitrazine** Yellow.

## Azo-Hydrazone Tautomerism Signaling Pathway

The diagram below represents the pH-dependent equilibrium between the azo and hydrazone tautomers of **Nitrazine** Yellow.

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Caption: Tautomeric equilibrium of **Nitrazine** Yellow as a function of pH.

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## Conclusion

The structural analysis of **Nitrazine** disodium salt confirms its identity as the para-substituted isomer, 4-((2,4-dinitrophenyl)azo)-1-hydroxynaphthalene-2,7-disulfonic acid disodium salt. Its function as a pH indicator is governed by a well-defined azo-hydrazone tautomerism. While spectroscopic and computational studies have provided a solid foundation for understanding its structure and properties, a complete quantitative description from X-ray crystallography remains an area for future research. The methodologies and data presented in this guide offer a valuable resource for professionals in chemistry and drug development, enabling a more informed application and further investigation of this important compound.

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